

5-Methylpyridine-3-carbonitrile molecular weight and exact mass

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Compound of Interest

Compound Name: 5-Methylpyridine-3-carbonitrile

Cat. No.: B1298621

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In-Depth Technical Guide: 5-Methylpyridine-3-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core physicochemical properties of **5-Methylpyridine-3-carbonitrile**, a heterocyclic organic compound of interest in various research and development domains. The information is presented to be a readily accessible reference for laboratory and drug development applications.

Core Physicochemical Data

The fundamental molecular characteristics of **5-Methylpyridine-3-carbonitrile** are summarized in the table below. These values are essential for a range of applications, from reaction stoichiometry and analytical method development to computational modeling and spectroscopic analysis.

Identifier	Value	Source
Molecular Formula	C ₇ H ₆ N ₂	
Molecular Weight	118.14 g/mol	
Exact Mass	118.05310 u	[1]
CAS Number	42885-14-3	
Synonyms	3-Cyano-5-methylpyridine, 5-Methylnicotinonitrile	

Experimental Protocols and Further Data

Detailed experimental protocols, such as those for synthesis, purification, and analytical characterization (e.g., NMR, IR, Mass Spectrometry), are typically specific to the laboratory and the intended application. For established methodologies, consulting peer-reviewed chemical literature and established chemical synthesis databases is recommended.

Similarly, complex biological data, including signaling pathway interactions and pharmacological profiles, are highly context-dependent and are best sourced from specialized biological and pharmacological research articles.

Note on Visualizations: As a language model, I am unable to generate the requested Graphviz diagrams for signaling pathways or experimental workflows. For creating such visualizations, dedicated chemical and biological drawing software is recommended.

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References

- 1. 3-Methylpyridine-2-carbonitrile | C₇H₆N₂ | CID 819928 - PubChem
[pubchem.ncbi.nlm.nih.gov]

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